

Application Note: Quantification of Fosfomycin in Biological Fluids by Mass Spectrometry

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Compound of Interest

Compound Name: Fosfomycin Tromethamine

Cat. No.: B124862

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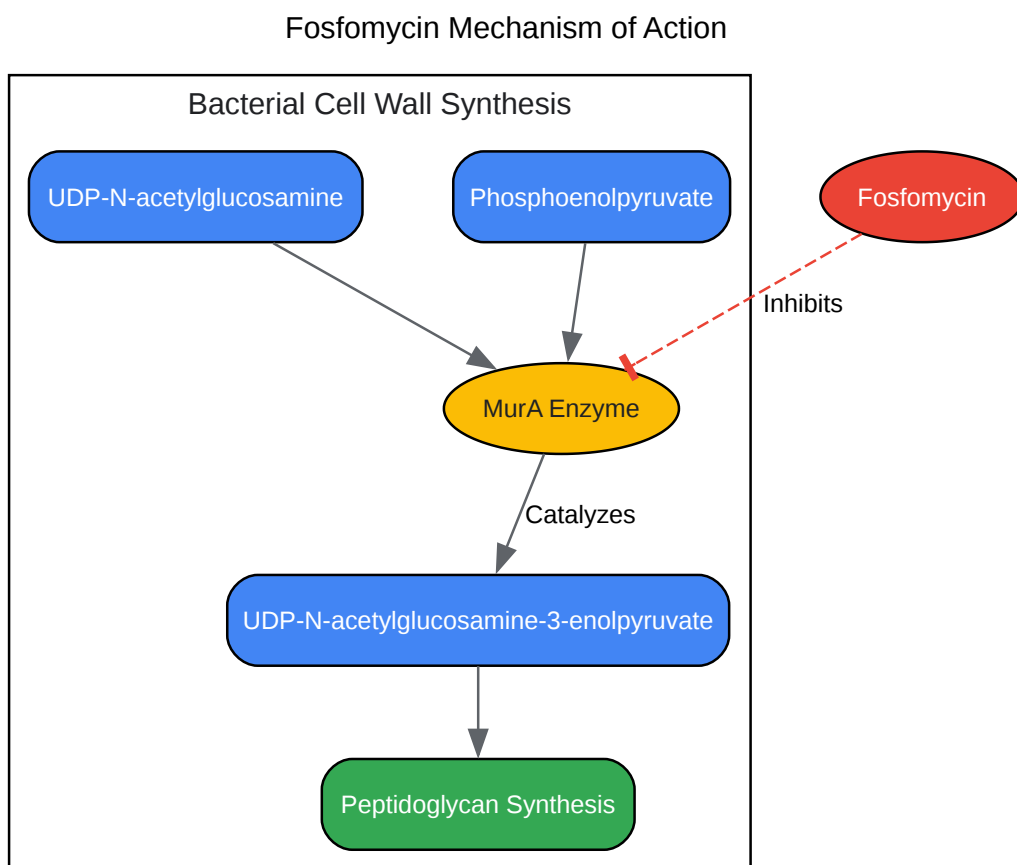
For Researchers, Scientists, and Drug Development Professionals

Introduction

Fosfomycin is a broad-spectrum antibiotic that has garnered renewed interest due to its activity against multidrug-resistant bacteria.[1][2][3] Accurate quantification of fosfomycin in biological matrices is crucial for pharmacokinetic/pharmacodynamic (PK/PD) studies, therapeutic drug monitoring (TDM), and the development of optimized dosing regimens.[4][5][6][7] This application note provides detailed protocols for the quantification of fosfomycin in plasma, urine, and cerebrospinal fluid (CSF) using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a sensitive and specific analytical technique.[1][5][7][8]

Mechanism of Action

Fosfomycin exerts its bactericidal effect by inhibiting the initial step of bacterial cell wall biosynthesis. It specifically and irreversibly inhibits the enzyme UDP-N-acetylglucosamine enolpyruvyl transferase (MurA), which catalyzes the formation of UDP-N-acetylglucosamine-3-enolpyruvate from UDP-N-acetylglucosamine and phosphoenolpyruvate. This blockage prevents the formation of N-acetylmuramic acid, an essential precursor for peptidoglycan synthesis.



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A diagram illustrating the inhibition of the MurA enzyme by fosfomycin.

Experimental Protocols

This section details the validated methodologies for sample preparation and LC-MS/MS analysis of fosfomycin in various biological fluids.

Sample Preparation

A universal and straightforward sample preparation method is desirable for clinical applications. [4][7][9] Protein precipitation is a commonly employed technique for plasma and CSF samples, while urine samples often require a simple dilution. [1][8][10]

Protocol for Plasma and CSF:

- To 100 μL of plasma or CSF in a microcentrifuge tube, add 20 μL of an internal standard (IS) working solution (e.g., fosfomycin- $^{13}\text{C}_3$ benzylamine).[4][7]
- Add 400 μL of acetonitrile (or a 1:1 mixture of acetonitrile and methanol) to precipitate proteins.[3][10]
- Vortex the mixture for 30 seconds.
- Centrifuge at 12,700 rpm for 10 minutes at 4°C .[1][10]
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C .
- Reconstitute the residue in 200 μL of the mobile phase and inject it into the LC-MS/MS system.

Protocol for Urine:

- Centrifuge the urine sample at 4000 rpm for 5 minutes to remove particulate matter.
- Dilute 100 μL of the supernatant 1:10 with saline or mobile phase.[6]
- To 20 μL of the diluted urine, add 20 μL of the IS working solution.
- Add 160 μL of the mobile phase, vortex, and inject it into the LC-MS/MS system.

Liquid Chromatography

Due to the highly polar nature of fosfomycin, Hydrophilic Interaction Liquid Chromatography (HILIC) is often the preferred separation technique.[2][4][7] However, reversed-phase chromatography with a polar-embedded column can also be utilized.[8]

Parameter	HILIC Method	Reversed-Phase Method
Column	HILIC column (e.g., SeQuant ZIC-pHILIC)	Luna Omega PS C18[8]
Mobile Phase A	10 mM Ammonium Acetate in Water	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile	Acetonitrile with 0.1% Formic Acid
Gradient	Isocratic or gradient elution with a high organic content	Gradient elution
Flow Rate	0.3 - 0.5 mL/min	0.4 - 0.6 mL/min
Column Temperature	40°C	35°C
Injection Volume	5 - 10 µL	2 - 10 µL

Mass Spectrometry

Fosfomycin is typically analyzed in negative ion mode using electrospray ionization (ESI).[2] Quantification is performed using multiple reaction monitoring (MRM).

Parameter	Setting
Ionization Mode	Negative Electrospray Ionization (ESI-)
Capillary Voltage	3.0 - 4.5 kV
Source Temperature	120 - 150°C
Desolvation Temperature	350 - 500°C
MRM Transitions	Fosfomycin: m/z 137.0 -> 79.0[2][11]
Fosfomycin-13C3 (IS): m/z 140.0 -> 79.0[2][11]	
Collision Energy	Optimized for the specific instrument, typically 10-20 eV

Quantitative Data Summary

The following tables summarize the quantitative performance of various validated LC-MS/MS methods for fosfomycin quantification in different biological fluids.

Table 1: Fosfomycin Quantification in Human Plasma

Reference	Calibration Range (mg/L)	LLOQ (mg/L)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%)	Recovery (%)
Wijma et al. (2017) [4] [7]	0.75 - 375	0.75	< 1.7	< 3.8	< 3.2	99.4
Hee et al. (2022) [1]	0.5 - 100	0.5	< 7.6	< 8.1	98 - 107	Not Reported
Baldelli et al. (2021) [5]	2 - 800	2	< 15	< 15	85 - 115	70.9
Sime et al. (2015) [12]	5 - 2000	5	< 8.2	Not Reported	-1.2 to +3.9	83.6

Table 2: Fosfomycin Quantification in Human Urine

Reference	Calibration Range (mg/L)	LLOQ (mg/L)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%)	Recovery (%)
Wijma et al. (2017) [4] [7]	0.75 - 375	0.75	< 1.5	< 5.0	< 2.1	102.5
Zhour et al. (2017) [8]	62.5 - 4000	62.5	< 6.3	< 5.8	< 5.8	Not Reported

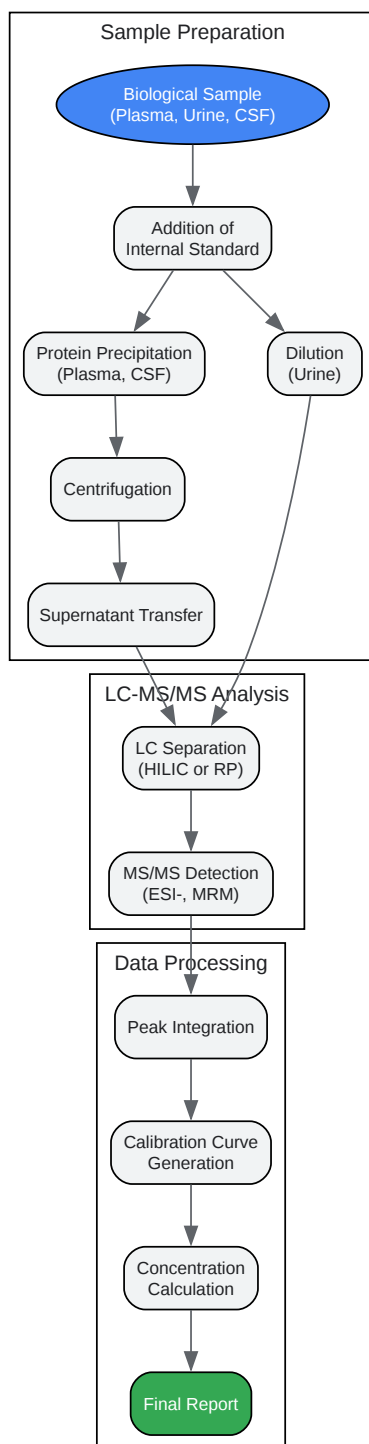
Table 3: Fosfomycin Quantification in Human Cerebrospinal Fluid (CSF)

Reference	Calibration Range (mg/L)	LLOQ (mg/L)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%)	Recovery (%)
Pfausler et al. (2004) [13][14][15]	Not specified (GC method)	1	< 7.0	< 7.0	Not Reported	Not Reported
Note:	Data for a validated LC-MS/MS method in CSF is limited in the provided search results. The cited study utilized gas chromatography.					

Experimental Workflow

The overall workflow for the quantification of fosfomycin in biological fluids is depicted below.

Fosfomycin Quantification Workflow



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A flowchart of the complete analytical process.

Conclusion

The presented LC-MS/MS methods provide sensitive, specific, and reliable quantification of fosfomycin in various biological fluids. These detailed protocols and compiled quantitative data serve as a valuable resource for researchers, scientists, and drug development professionals engaged in the study of this important antibiotic. The choice of a specific method will depend on the available instrumentation, the biological matrix of interest, and the required analytical range. Adherence to established validation guidelines is essential to ensure data quality and regulatory acceptance.

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References

- 1. mdpi.com [mdpi.com]
- 2. shimadzu.com [shimadzu.com]
- 3. shimadzu.com [shimadzu.com]
- 4. repub.eur.nl [repub.eur.nl]
- 5. tandfonline.com [tandfonline.com]
- 6. A fast and sensitive LC–MS/MS method for the quantification of fosfomycin in human urine and plasma using one sample preparation method and HILIC chromatography [scite.ai]
- 7. A fast and sensitive LC-MS/MS method for the quantification of fosfomycin in human urine and plasma using one sample preparation method and HILIC chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. A rapid liquid chromatography-tandem mass spectrometry for the quantification of Fosfomycin in plasma, urine, and aqueous fluids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Quantification of Fosfomycin in Combination with Nine Antibiotics in Human Plasma and Cation-Adjusted Mueller-Hinton II Broth via LCMS - PMC [pmc.ncbi.nlm.nih.gov]

- 11. A Sensitive Liquid Chromatography–Tandem Mass Spectrometry Method for Measuring Fosfomycin Concentrations in Human Prostatic Tissue - PMC [pmc.ncbi.nlm.nih.gov]
- 12. A validated method for the quantification of fosfomycin on dried plasma spots by HPLC-MS/MS: application to a pilot pharmacokinetic study in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. academic.oup.com [academic.oup.com]
- 14. academic.oup.com [academic.oup.com]
- 15. Concentrations of fosfomycin in the cerebrospinal fluid of neurointensive care patients with ventriculostomy-associated ventriculitis - PubMed [pubmed.ncbi.nlm.nih.gov]
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